

Comparative Guide to Dose-Response of *Carposina sasakii* to Pheromone Attractants

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Compound of Interest

Compound Name: (13Z)-Eicosen-10-one

Cat. No.: B110143

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This guide provides a comparative analysis of the dose-response of the peach fruit moth, *Carposina sasakii*, to its identified sex pheromone components. The information is intended to aid researchers in the development of effective monitoring and control strategies for this significant agricultural pest. It is important to note that historical literature often refers to this pest as *Carposina niponensis*; however, current taxonomic understanding identifies the pest species as *Carposina sasakii*.

Pheromone Component Identification and Efficacy

There is some variance in the scientific literature regarding the primary active sex pheromone components for *Carposina sasakii*. Two main sets of compounds have been identified and tested for their attractant properties.

One line of research has identified (Z)-7-eicosen-11-one and (Z)-7-nonadecen-11-one as the sex pheromone components. Field trapping experiments have shown that a lure containing only (Z)-7-eicosen-11-one demonstrated the highest attractivity for male moths[1].

Conversely, other studies have investigated (Z)-13-eicosen-10-one and (Z)-12-nonadecen-9-one. Field trials indicated that (Z)-13-eicosen-10-one alone was a sufficient bait for attracting male *C. sasakii*[2]. The addition of (Z)-12-nonadecen-9-one did not significantly enhance trap captures in the tested ratios[2]. This suggests that (Z)-13-eicosen-10-one may be a primary component of the pheromone blend in certain populations.

Due to the limited availability of public, quantitative dose-response data from electroantennogram (EAG) or field trapping studies for **(13Z)-Eicosen-10-one**, a direct and detailed comparison of its dose-dependent efficacy against alternatives is not currently possible. The following tables and protocols are based on the available qualitative and comparative data for the identified pheromone components.

Field Trapping Data: Comparison of Pheromone Components

The following table summarizes the qualitative results from a field trapping study comparing the attractancy of different synthetic pheromone components for *Carposina sasakii*.

Lure Composition	Relative Trap Capture Rate	Reference
(Z)-13-eicosen-10-one (A)	High	[2]
(Z)-12-nonadecen-9-one (B)	Low	[2]
(Z)-13-eicosen-10-one (A) + (Z)-12-nonadecen-9-one (B) (20:1 ratio)	High	
(Z)-7-eicosen-11-one	Highest Attractivity	
(Z)-7-eicosen-11-one + (Z)-7-nonadecen-11-one (various ratios)	Lower than (Z)-7-eicosen-11-one alone	

Note: The studies did not provide specific trap capture numbers or statistical analysis in the available abstracts. "High" and "Low" are relative interpretations of the reported findings. The term "Highest Attractivity" is taken directly from the source.

Experimental Protocols

Detailed experimental protocols for dose-response studies of *Carposina sasakii* to **(13Z)-Eicosen-10-one** are not readily available in the public domain. However, based on general practices for lepidopteran pheromone research, the following are representative methodologies for conducting such experiments.

Electroantennography (EAG) Protocol

EAG is a technique used to measure the electrical response of an insect's antenna to volatile compounds.

- **Insect Preparation:** A male *Carposina sasakii* moth is immobilized, and its head is excised.
- **Antenna Mounting:** One antenna is carefully removed and mounted between two electrodes using conductive gel. The indifferent electrode is inserted into the base of the antenna, and the recording electrode is placed at the tip.
- **Stimulus Delivery:** A continuous stream of humidified, purified air is passed over the antenna. Test compounds, dissolved in a solvent like hexane at varying concentrations (e.g., 1 ng/μL, 10 ng/μL, 100 ng/μL), are applied to a filter paper strip placed inside a glass cartridge. A puff of air is then directed through the cartridge and over the antennal preparation.
- **Data Recording:** The electrical potential changes (depolarizations) across the antenna are amplified and recorded. The amplitude of the response is measured in millivolts (mV).
- **Controls:** A solvent-only control is used to establish a baseline response.
- **Dose-Response Curve:** The mean EAG responses at each concentration are plotted to generate a dose-response curve.

Field Trapping Protocol

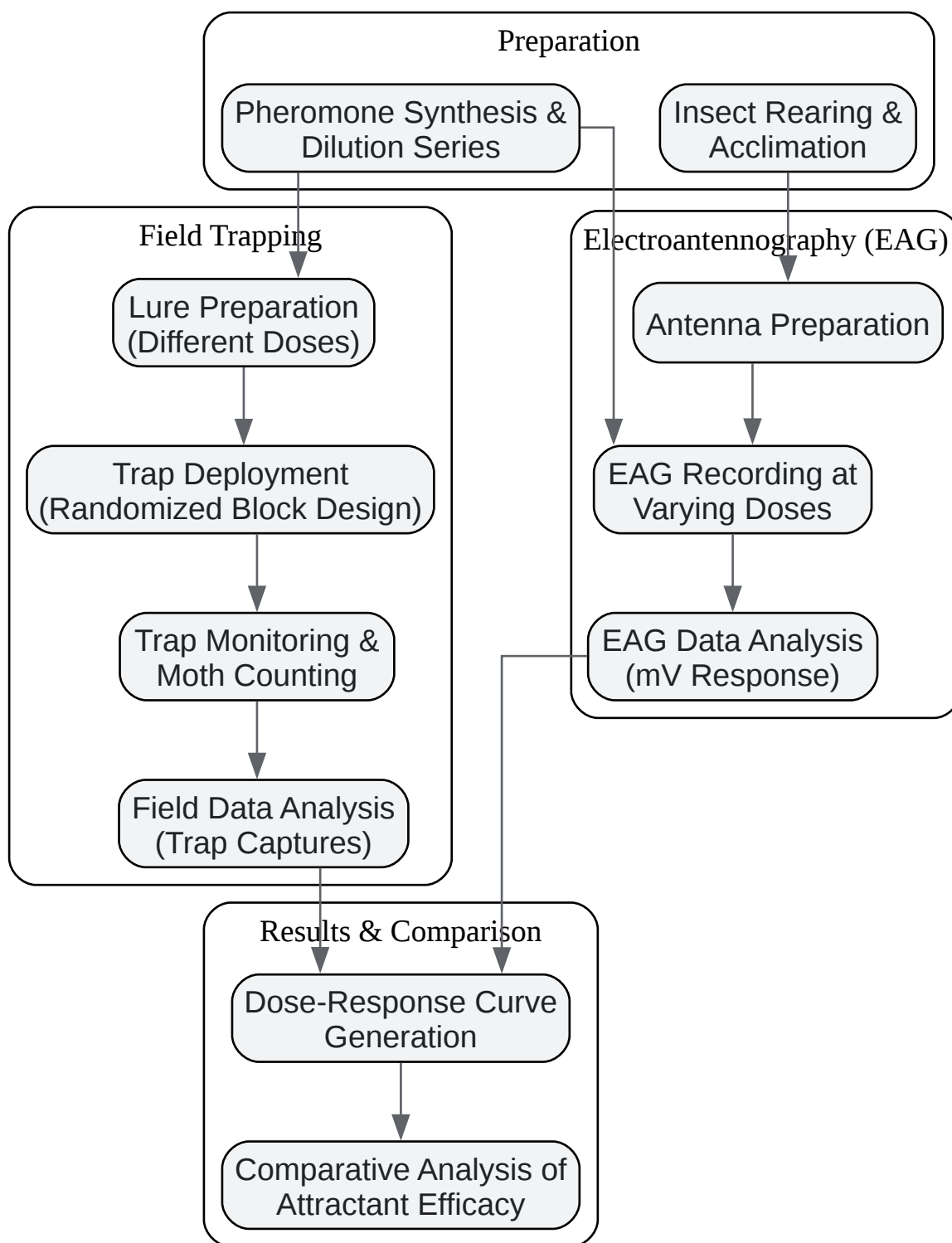
Field trapping experiments are essential for evaluating the behavioral response of insects to attractants under natural conditions.

- **Trap Selection:** Delta traps or similar sticky traps are commonly used for monitoring moth populations.
- **Lure Preparation:** Rubber septa or other suitable dispensers are loaded with precise amounts of the synthetic pheromone, dissolved in a solvent. A range of doses should be prepared to evaluate the dose-response relationship.
- **Experimental Design:** A randomized complete block design is typically employed. Traps baited with different pheromone doses and unbaited control traps are placed in an orchard or

other suitable habitat.

- **Trap Placement:** Traps should be hung at a consistent height (e.g., 1.5 meters) on host trees. A sufficient distance (e.g., at least 20-30 meters) must be maintained between traps to avoid interference.
- **Monitoring:** Traps are checked at regular intervals (e.g., weekly), and the number of captured male *Carposina sasakii* moths is recorded.
- **Data Analysis:** The mean number of moths captured per trap per monitoring period for each treatment is calculated. Statistical analysis (e.g., ANOVA followed by a means separation test) is used to determine significant differences in attraction between the different doses and the control.

Experimental Workflow Diagram

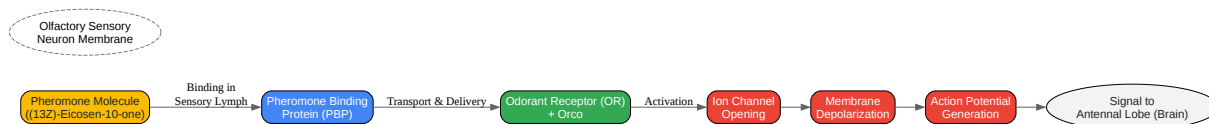


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Caption: Workflow for dose-response studies of *Carposina sasakii* to pheromones.

Signaling Pathway Diagram

The following diagram illustrates the general signaling pathway of pheromone reception in an insect olfactory sensory neuron.



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Caption: Generalized pheromone signal transduction pathway in an insect olfactory neuron.

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References

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